

Unveiling the Chemistry of Malachite Green Isothiocyanate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *malachite green isothiocyanate*

Cat. No.: *B1148100*

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This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **malachite green isothiocyanate** (MGITC) for researchers, scientists, and professionals in drug development. MGITC is a valuable amine-reactive probe and photosensitizer with significant utility in biological research, particularly in the targeted inactivation of proteins.

Core Chemical Properties

Malachite green isothiocyanate is a derivative of the triphenylmethane dye, malachite green. The introduction of the isothiocyanate ($-N=C=S$) group allows for its covalent conjugation to primary amines on biomolecules such as proteins and antibodies. This transforms a non-functional antibody into a tool for targeted cell inactivation.

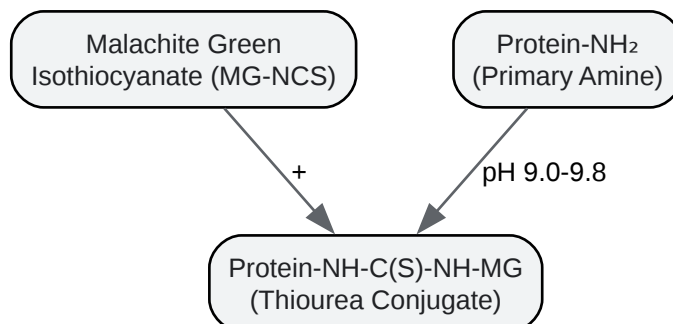
Below is a summary of the key chemical and physical properties of **malachite green isothiocyanate**:

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₄ ClN ₃ O ₄ S	[1]
Molecular Weight	485.98 g/mol	[2]
IUPAC Name	[4-[[4-(dimethylamino)phenyl]-(4-isothiocyanatophenyl)methylidene]cyclohexa-2,5-dien-1-ylidene]-dimethylazanium;perchlorate	[1]
CAS Number	147492-82-8	[2]
Excitation Wavelength (λ _{exc})	~628-630 nm	[2][3]
Emission Wavelength (λ _{em})	None (non-fluorescent)	[2][4]
Molar Absorptivity (ε)	150,000 M ⁻¹ cm ⁻¹ at 620 nm	[2]
Solubility	Soluble in DMSO, DMF, and acetonitrile	[2]
Appearance	Green crystalline powder	[5]

Reaction Mechanism and Experimental Protocols

The primary utility of **malachite green isothiocyanate** lies in its ability to covalently bind to primary amine groups, such as the lysine residues on proteins. This reaction proceeds via the formation of a stable thiourea linkage.

Reaction of Malachite Green Isothiocyanate with a Primary Amine



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Figure 1: Reaction of MGITC with a primary amine to form a stable thiourea conjugate.

Detailed Protocol for Protein Labeling with Malachite Green Isothiocyanate

This protocol outlines the steps for conjugating MGITC to a protein, such as an antibody.

Materials:

- **Malachite green isothiocyanate (MGITC)**
- Anhydrous dimethyl sulfoxide (DMSO)
- Protein solution (e.g., antibody) in a suitable buffer (e.g., PBS)
- 0.5 M Sodium Bicarbonate buffer (pH 9.8)
- Desalting column (e.g., Sephadex G-25)
- Reaction tubes
- Spectrophotometer

Procedure:

- Prepare a Stock Solution of MGITC: Dissolve MGITC in anhydrous DMSO to a final concentration of 20 mg/mL.^[2] This solution should be prepared fresh and protected from light.
- Prepare the Protein Solution: Dissolve the protein in 0.5 M sodium bicarbonate buffer (pH 9.8) to a concentration of 5-10 mg/mL.^[2]
- Conjugation Reaction:
 - While vortexing the protein solution, add small aliquots of the MGITC stock solution at 5-minute intervals.^[2]
 - The goal is to achieve a final molar ratio of MGITC to protein of approximately 100:1.^[2]
- Incubation: Incubate the reaction mixture on ice for 4 hours, protected from light.^[2]
- Purification of the Conjugate:
 - Separate the MGITC-labeled protein from the unreacted dye by passing the reaction mixture through a desalting column equilibrated with a suitable buffer (e.g., 150 mM NaCl/50 mM NaPi, pH 7.3).^[2]
 - If any precipitate has formed, centrifuge the solution before loading it onto the column.^[2]
- Determination of the Degree of Labeling:
 - Measure the absorbance of the purified conjugate solution at 280 nm (for protein concentration) and 620 nm (for MGITC concentration).
 - Calculate the protein concentration using its molar extinction coefficient at 280 nm.
 - Calculate the concentration of bound MGITC using a molar absorptivity of 150,000 $\text{M}^{-1}\text{cm}^{-1}$ at 620 nm.^[2]
 - The molar ratio of dye to protein can then be determined. An optimal ratio for applications like CALI is typically 6-10 dyes per antibody.^[2]

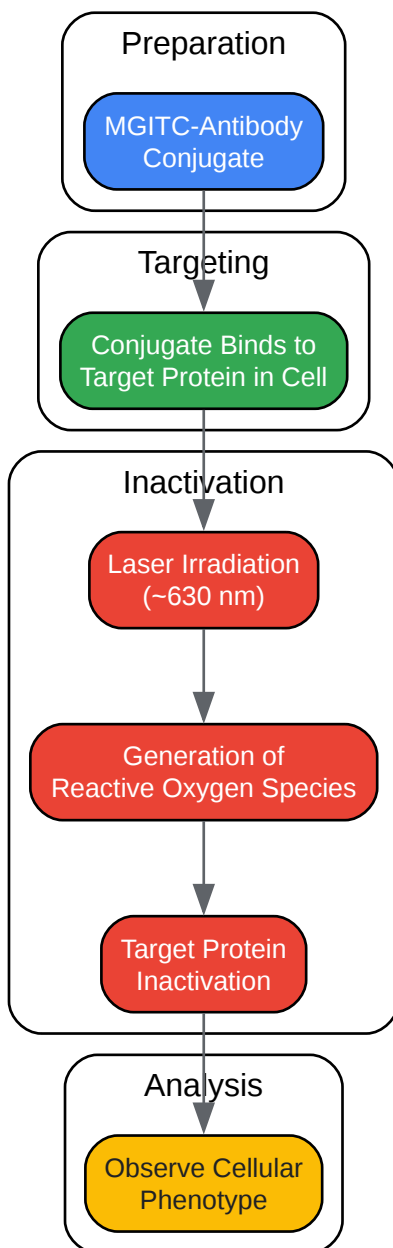
Storage:

Store the purified MGITC-protein conjugate at -20°C, protected from light.[6]

Application in Chromophore-Assisted Laser Inactivation (CALI)

A primary application of **malachite green isothiocyanate** is in Chromophore-Assisted Laser Inactivation (CALI), a technique used to inactivate specific proteins with high spatial and temporal resolution.[2]

Workflow for Chromophore-Assisted Laser Inactivation (CALI)

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